

Preparing Stock Solutions of FATP1-IN-1: Application Notes and Protocols

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Compound of Interest

Compound Name: *FATP1-IN-1*

Cat. No.: *B10773897*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and use of **FATP1-IN-1**, a potent inhibitor of Fatty Acid Transport Protein 1 (FATP1). The information herein is intended to guide researchers in utilizing this compound for in vitro studies, particularly for investigating fatty acid metabolism and related signaling pathways.

Introduction to FATP1-IN-1

FATP1-IN-1 is a small molecule inhibitor that specifically targets the acyl-CoA synthetase activity of FATP1.^{[1][2][3][4][5]} This inhibition blocks the transport of long-chain fatty acids into cells, making **FATP1-IN-1** a valuable tool for studying the roles of FATP1 in various physiological and pathological processes, including insulin resistance, obesity, and metabolic syndrome. FATP1 is a key protein in insulin-sensitive tissues like adipocytes and skeletal muscle, where it facilitates the uptake of fatty acids.^{[6][7]} Insulin signaling triggers the translocation of FATP1 from intracellular compartments to the plasma membrane, thereby increasing fatty acid uptake.^{[1][2][6]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **FATP1-IN-1** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₂ FN ₅ OS	[2][3][8]
Molecular Weight	375.46 g/mol	[2][3][8]
CAS Number	1431945-95-7	[2][3]
Appearance	Solid powder	[9]
Purity	>98% (typically)	[10]
IC ₅₀ (human FATP1)	0.046 μM	[1][2][3][4][5]
IC ₅₀ (mouse FATP1)	0.60 μM	[1][2][3][4][5]

Stock Solution Preparation

Proper preparation of the **FATP1-IN-1** stock solution is critical for obtaining accurate and reproducible experimental results.

Recommended Solvent and Solubility

The recommended solvent for preparing **FATP1-IN-1** stock solutions for in vitro use is dimethyl sulfoxide (DMSO).[1][2] The solubility of **FATP1-IN-1** in DMSO is typically high, with concentrations of 56.2 mg/mL to 62.5 mg/mL being achievable.[1][8][10] It is important to use newly opened, anhydrous DMSO, as the hygroscopic nature of DMSO can affect the solubility of the compound.[1][9] To aid dissolution, ultrasonication is recommended.[1][2][8]

Protocol for Preparing a 10 mM DMSO Stock Solution

- **Equilibrate:** Allow the vial of **FATP1-IN-1** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **FATP1-IN-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.75 mg of **FATP1-IN-1** (Molecular Weight = 375.46 g/mol).

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly and then place it in an ultrasonic bath for 10-15 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no particulates are present.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to avoid repeated freeze-thaw cycles.

Stock Solution Preparation Table

The following table provides the required mass of **FATP1-IN-1** for preparing different volumes and concentrations of stock solutions.

Desired Concentration	Volume	Mass of FATP1-IN-1
1 mM	1 mL	0.375 mg
5 mM	1 mL	1.877 mg
10 mM	1 mL	3.755 mg
1 mM	5 mL	1.877 mg
5 mM	5 mL	9.385 mg
10 mM	5 mL	18.773 mg

Storage and Stability

Proper storage of the **FATP1-IN-1** stock solution is essential to maintain its activity.

- **Short-term storage (up to 1 month):** Store aliquots at -20°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Long-term storage (up to 6 months):** For longer storage, it is recommended to store the aliquots at -80°C.[\[1\]](#)[\[2\]](#)[\[9\]](#)

Before use, thaw the aliquoted stock solution at room temperature and vortex gently. Avoid repeated freeze-thaw cycles.

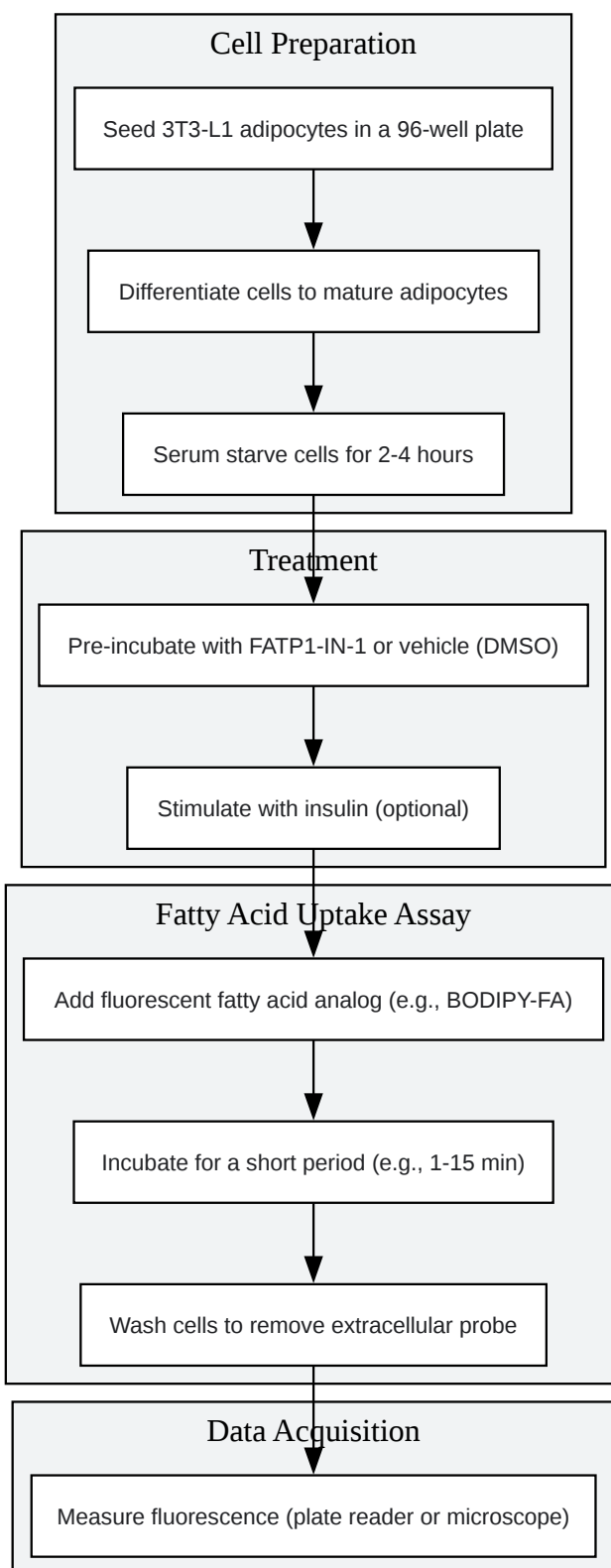
Experimental Protocol: In Vitro Fatty Acid Uptake Assay

This protocol describes a cell-based assay to measure the inhibition of fatty acid uptake by **FATP1-IN-1** using a fluorescently labeled fatty acid analog (e.g., BODIPY™ FL C16). 3T3-L1 adipocytes are a commonly used cell line for this assay.

Materials and Reagents

- Differentiated 3T3-L1 adipocytes
- **FATP1-IN-1** stock solution (10 mM in DMSO)
- Fluorescent fatty acid analog (e.g., BODIPY™ FL C16, stock solution in ethanol or DMSO)
- Insulin solution (100 µM in sterile water)
- Serum-free DMEM
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA
- 96-well black, clear-bottom microplate
- Fluorescence microplate reader or fluorescence microscope

Experimental Workflow



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Caption: Workflow for the in vitro fatty acid uptake assay.

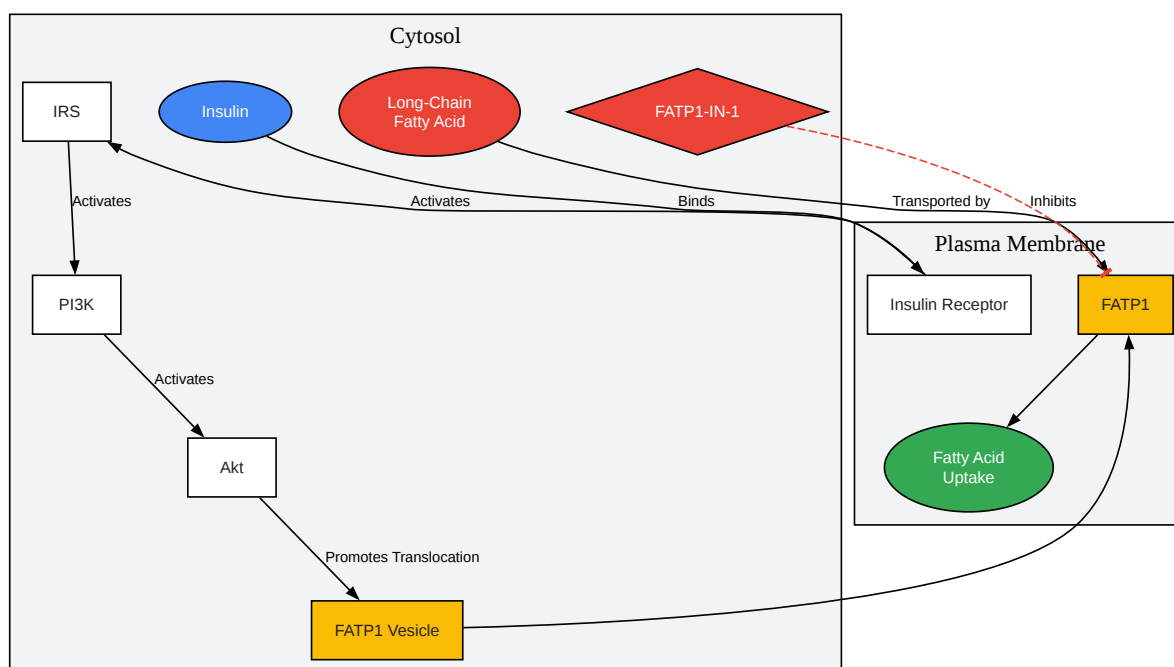
Step-by-Step Protocol

- **Cell Seeding:** Seed differentiated 3T3-L1 adipocytes into a 96-well black, clear-bottom plate at a density of 2×10^4 to 5×10^4 cells per well. Allow the cells to adhere overnight.
- **Serum Starvation:** The next day, gently wash the cells with PBS and then incubate in serum-free DMEM for 2-4 hours at 37°C.
- **Inhibitor Pre-incubation:** Prepare serial dilutions of **FATP1-IN-1** in serum-free DMEM. A typical concentration range to test would be from 0.1 μ M to 10 μ M. Add the diluted **FATP1-IN-1** or vehicle (DMSO at the same final concentration) to the cells and pre-incubate for 30-60 minutes at 37°C.
- **Insulin Stimulation (Optional):** To study insulin-stimulated fatty acid uptake, add insulin to the wells to a final concentration of 100 nM and incubate for 15-30 minutes at 37°C.
- **Fatty Acid Uptake:** Prepare the fluorescent fatty acid analog solution in serum-free DMEM (e.g., 1-5 μ M BODIPY™ FL C16). Add this solution to each well and incubate for a short period, typically 1 to 15 minutes, at 37°C.
- **Washing:** Quickly aspirate the probe-containing medium and wash the cells two to three times with ice-cold PBS to remove extracellular fluorescence.
- **Fluorescence Measurement:** Add PBS to each well and immediately measure the intracellular fluorescence using a fluorescence microplate reader (bottom-read mode, Ex/Em ~485/515 nm for BODIPY-FL) or visualize and quantify using a fluorescence microscope.

Data Analysis

The fatty acid uptake will be proportional to the measured fluorescence intensity. To determine the inhibitory effect of **FATP1-IN-1**, calculate the percentage of inhibition for each concentration relative to the vehicle-treated control. An IC₅₀ curve can then be generated by plotting the percent inhibition against the logarithm of the **FATP1-IN-1** concentration.

FATP1 Signaling Pathway



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Caption: Insulin signaling pathway leading to FATP1 translocation.

Pathway Description: Upon binding of insulin to its receptor on the cell surface, a signaling cascade is initiated, leading to the activation of PI3K and subsequently Akt.[9][11] Activated Akt promotes the translocation of intracellular vesicles containing FATP1 to the plasma membrane. [12] At the plasma membrane, FATP1 facilitates the uptake of long-chain fatty acids into the cell. **FATP1-IN-1** exerts its effect by directly inhibiting the acyl-CoA synthetase activity of FATP1 at the plasma membrane, thereby blocking fatty acid transport.

Troubleshooting

Issue	Possible Cause	Solution
Low fluorescence signal	- Low cell number- Inefficient differentiation- Short incubation time with the probe	- Optimize cell seeding density- Confirm adipocyte differentiation (e.g., Oil Red O staining)- Increase incubation time with the fluorescent fatty acid, but be mindful of potential saturation
High background fluorescence	- Incomplete washing- Probe binding to the plate	- Increase the number and rigor of washing steps with ice-cold PBS- Use a no-cell control to determine background from the plate and medium
Inconsistent results	- Variable cell numbers across wells- Inaccurate pipetting- FATP1-IN-1 degradation	- Ensure even cell seeding- Use calibrated pipettes and be consistent with technique- Prepare fresh dilutions of FATP1-IN-1 for each experiment and store stock solutions properly
No inhibitory effect of FATP1-IN-1	- Incorrect concentration range- Inactive compound	- Test a broader range of inhibitor concentrations- Verify the quality and storage conditions of the FATP1-IN-1 stock

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References

- 1. BODIPY-FA uptake assay [[bio-protocol.org](https://www.bio-protocol.org)]
- 2. Measurement of long-chain fatty acid uptake into adipocytes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [bioassaysys.com](https://www.bioassaysys.com) [[bioassaysys.com](https://www.bioassaysys.com)]
- 4. A live-cell high-throughput screening assay for identification of fatty acid uptake inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 6. Analysis of lipid uptake, storage, and fatty acid oxidation by group 2 innate lymphoid cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [cdn.caymanchem.com](https://www.cdn.caymanchem.com) [[cdn.caymanchem.com](https://www.cdn.caymanchem.com)]
- 8. [content.abcam.com](https://www.content.abcam.com) [[content.abcam.com](https://www.content.abcam.com)]
- 9. The PI3K/AKT pathway in obesity and type 2 diabetes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. labs.pbrc.edu [labs.pbrc.edu]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. [abcam.com](https://www.abcam.com) [[abcam.com](https://www.abcam.com)]
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